

The Discovery and Enduring Legacy of Ethylene Glycol Ethers: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-(Pentyloxy)ethanol*

Cat. No.: *B1594470*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the discovery, history, and chemical properties of ethylene glycol ethers, a significant class of industrial solvents. The document provides a comprehensive overview of their synthesis, physicochemical properties, and the toxicological concerns that have shaped their use over the past century. Detailed data is presented in tabular format for comparative analysis, and key historical and metabolic pathways are visualized to provide a clear understanding of their development and biological impact.

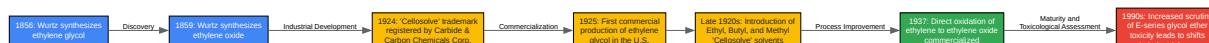
A Historical Overview: From Laboratory Curiosity to Industrial Workhorse

The story of ethylene glycol ethers begins with the foundational work of French chemist Charles-Adolphe Wurtz. In 1856, Wurtz first synthesized ethylene glycol, laying the groundwork for a new class of chemical compounds.^[1] A few years later, in 1859, he also synthesized ethylene oxide, the key precursor to ethylene glycol and its ethers.^[1]

The early 20th century saw the transition of these compounds from laboratory curiosities to industrial staples. The first commercial production of ethylene glycol in the United States began in 1925.^[2] This was followed by the introduction of the first ethylene glycol ether solvents by Carbide & Carbon Chemicals Corporation (a division of Union Carbide Corporation) with the registration of the trademark "Cellosolve" in 1924. "Ethyl Cellosolve" (ethylene glycol monoethyl ether) was introduced as a lower-cost alternative to other industrial solvents, followed by "Butyl

"Cellosolve" (ethylene glycol monobutyl ether) in 1928 and "Methyl Cellosolve" (ethylene glycol monomethyl ether) in 1929.[3]

The widespread adoption of ethylene glycol ethers was driven by their excellent solvent properties, including high solvency for a variety of resins and their miscibility with both water and organic solvents.[4][5][6] However, the latter half of the 20th century brought increasing scrutiny of their toxicological profiles, leading to a significant shift in their industrial use.



[Click to download full resolution via product page](#)

Caption: A timeline of key events in the discovery and history of ethylene glycol ethers.

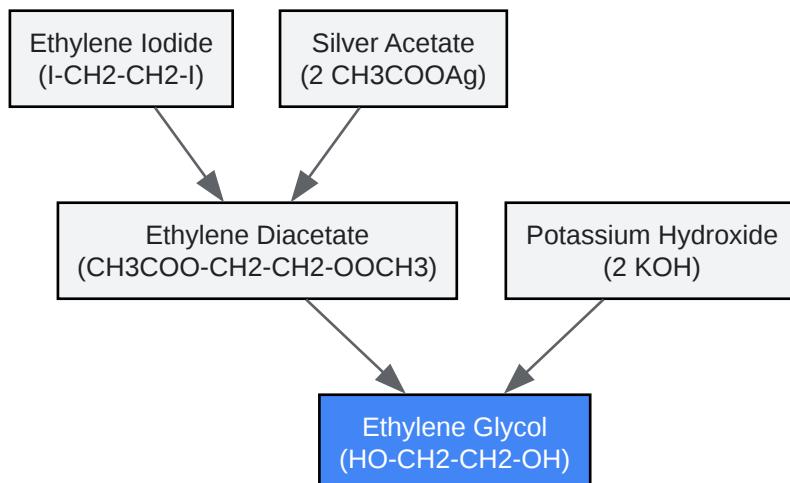
Synthesis of Ethylene Glycol and its Ethers

Wurtz's Synthesis of Ethylene Glycol (1856)

Experimental Protocol:

Charles-Adolphe Wurtz's initial synthesis of ethylene glycol involved a two-step process. While detailed, modern-style experimental protocols from his 1856 publication are not available, the reaction can be summarized as follows:

- Formation of Ethylene Diacetate: Wurtz reacted ethylene iodide (1,2-diiodoethane) with silver acetate. This reaction resulted in the formation of ethylene diacetate.
- Saponification to Ethylene Glycol: The resulting ethylene diacetate was then subjected to saponification (hydrolysis with a base), using potassium hydroxide, to yield ethylene glycol.



[Click to download full resolution via product page](#)

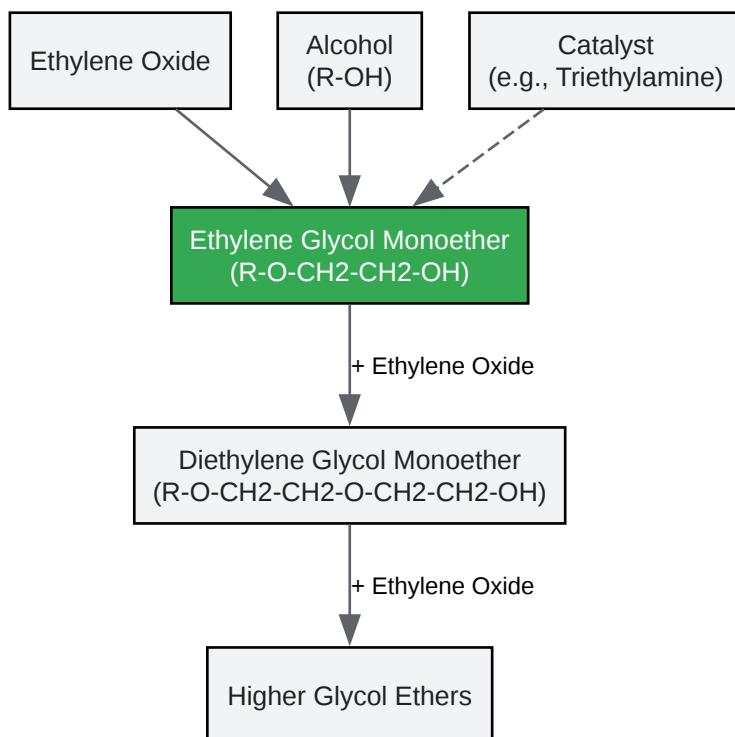
Caption: Wurtz's two-step synthesis of ethylene glycol.

Industrial Production of Ethylene Glycol Ethers

The primary industrial method for producing ethylene glycol ethers involves the reaction of ethylene oxide with an appropriate alcohol. This process is a base-catalyzed nucleophilic addition.

Experimental Protocol (General Industrial Process):

- Reaction: Anhydrous alcohol (e.g., methanol, ethanol, butanol) is reacted with ethylene oxide in the presence of a catalyst. The reaction is typically carried out in a continuous process.
- Catalyst: While various catalysts can be used, the synthesis can be performed with triethylamine.^[7]
- Conditions: The reaction is conducted in a rectification tower, which allows for the continuous removal of the product as it is formed.
- Product Mixture: The reaction yields a mixture of the monoether, diether, and higher glycol ethers. The ratio of these products can be controlled by adjusting the molar ratio of the reactants.^[8]



[Click to download full resolution via product page](#)

Caption: Industrial synthesis of ethylene glycol ethers from ethylene oxide and an alcohol.

Physicochemical Properties of Ethylene Glycol Ethers

The utility of ethylene glycol ethers as solvents stems from their unique combination of an ether and an alcohol functional group in the same molecule. This dual nature imparts miscibility with both water and many organic solvents. Their physical properties, such as boiling point and density, vary depending on the alkyl chain length and the number of ethylene glycol units.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/cm³)
Ethylene Glycol						
Monomethyl Ether (EGME)	109-86-4	C ₃ H ₈ O ₂	76.09	125	-85.1	0.9647
Ethylene Glycol						
Monoethyl Ether (EGEE)	110-80-5	C ₄ H ₁₀ O ₂	90.12	135	-70	0.9297
Ethylene Glycol						
Monobutyl Ether (EGBE)	111-76-2	C ₆ H ₁₄ O ₂	118.17	171-172	-75	0.9015
Ethylene Glycol						
Diethyl Ether	629-14-1	C ₆ H ₁₄ O ₂	118.17	123.5	-74	0.8484
Diethylene Glycol						
Monomethyl Ether (DEGME)	111-77-3	C ₅ H ₁₂ O ₃	120.15	193	< -84	1.0270
Diethylene Glycol						
Monoethyl Ether (DEGEE)	111-90-0	C ₆ H ₁₄ O ₃	134.17	196	-	0.9881
Diethylene Glycol						
Diethylene Glycol	112-34-5	C ₈ H ₁₈ O ₃	162.23	230.4	-68.1	0.9553

Monobutyl
Ether
(DEGBE)

Data compiled from various sources.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Toxicology and Metabolic Pathways

The toxicity of ethylene glycol ethers, particularly the E-series, is a significant concern and has led to restrictions on their use. The toxicity is not caused by the parent compound itself, but rather by its metabolites.

Acute Toxicity

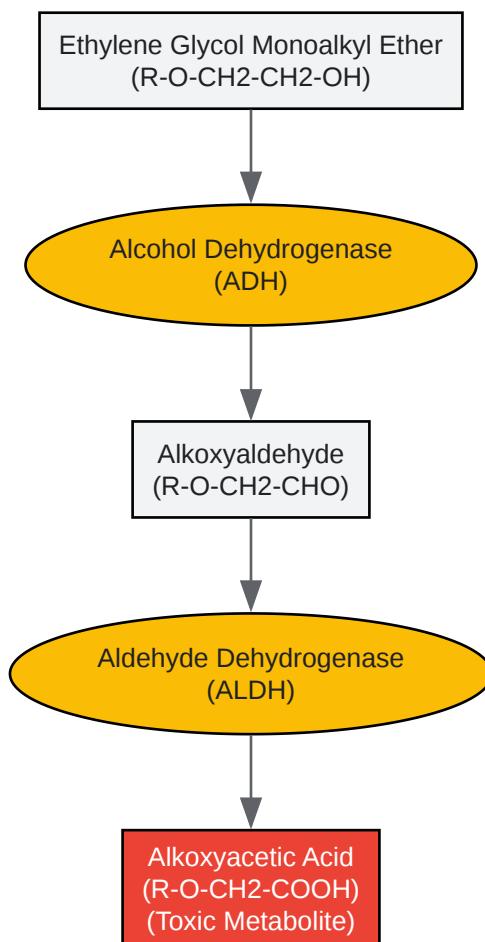
The acute toxicity of ethylene glycol ethers varies depending on the specific compound and the route of exposure. The following table summarizes the oral LD50 values for several common ethylene glycol ethers in rats and mice.

Compound Name	Species	Oral LD50 (mg/kg)
Ethylene Glycol Monomethyl Ether (EGME)	Rat	990
Ethylene Glycol Monoethyl Ether (EGEE)	Rat	3,000 - 5,500
Mouse		4,000 - 4,800
Ethylene Glycol Monobutyl Ether (EGBE)	Rat	1,414
Diethylene Glycol Monomethyl Ether (DEGME)	Rat	-
Diethylene Glycol Monoethyl Ether (DEGEE)	Rat	5,400 - 8,690
Mouse		6,580 - 7,410
Diethylene Glycol Monobutyl Ether (DEGBE)	Rat	5,660 - 9,623
Mouse		2,400 - 5,526

Data compiled from various sources. [\[4\]](#)[\[5\]](#)[\[6\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)

Metabolic Pathway to Toxic Metabolites

The primary pathway for the metabolism of ethylene glycol ethers involves oxidation by alcohol dehydrogenase (ADH) and aldehyde dehydrogenase (ALDH). This process converts the parent glycol ether into a toxic alkoxyacetic acid. For example, ethylene glycol monomethyl ether (EGME) is metabolized to methoxyacetic acid (MAA), which is a known reproductive and developmental toxicant. [\[29\]](#)[\[30\]](#)



[Click to download full resolution via product page](#)

Caption: Metabolic pathway of ethylene glycol ethers to their toxic alkoxyacetic acid metabolites.

The formation of these acidic metabolites is responsible for the characteristic toxic effects of certain ethylene glycol ethers, including reproductive toxicity, developmental toxicity, and hematotoxicity.[\[30\]](#)

Conclusion

The discovery and development of ethylene glycol ethers represent a significant chapter in the history of industrial chemistry. From their origins in the mid-19th century to their widespread use as versatile solvents in the 20th century, these compounds have played a crucial role in numerous applications. However, a deeper understanding of their toxicology, particularly the metabolic activation to toxic alkoxyacetic acids, has led to a more cautious and regulated

approach to their use. For researchers, scientists, and drug development professionals, a thorough understanding of the history, synthesis, and toxicology of ethylene glycol ethers is essential for informed decision-making in both industrial and research settings. The shift towards less toxic alternatives, such as propylene glycol ethers, highlights the ongoing evolution of chemical safety and the importance of continuous research in developing safer and more sustainable chemical products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The Evolution of Solvent Extraction: A Historical Perspective [greenskybio.com]
- 2. SOLVENTS: From Past to Present - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Glycol ethers - Wikipedia [en.wikipedia.org]
- 4. ema.europa.eu [ema.europa.eu]
- 5. ec.europa.eu [ec.europa.eu]
- 6. ehp.niehs.nih.gov [ehp.niehs.nih.gov]
- 7. CN113493371B - Preparation method of ethylene glycol monoether - Google Patents [patents.google.com]
- 8. CN111233635A - Synthesis method of diethylene glycol monoethyl ether - Google Patents [patents.google.com]
- 9. iloencyclopaedia.org [iloencyclopaedia.org]
- 10. Ethylene glycol diethyl ether | C₆H₁₄O₂ | CID 12375 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. media.laballey.com [media.laballey.com]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 13. redox.com [redox.com]
- 14. ec.europa.eu [ec.europa.eu]
- 15. egle.state.mi.us [egle.state.mi.us]

- 16. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 17. redox.com [redox.com]
- 18. Toxicities of ethylene glycol and ethylene glycol monoethyl ether in Fischer 344/N rats and B6C3F1 mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Short-term toxicity of diethylene glycol monethyl ether in the rat, mouse and pig - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Ethylene glycol monomethyl ether-induced testicular oxidative stress and time-dependent up-regulation of apoptotic, pro-inflammatory, and oncogenic markers in rats - PMC [pmc.ncbi.nlm.nih.gov]
- 21. researchgate.net [researchgate.net]
- 22. Diethylene Glycol Monobutyl Ether | C8H18O3 | CID 8177 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 23. Acute toxicity effects of ethylene glycol on lethal dose 50 (LD50), urine production, and histopathology change renal tubule cell in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 24. ehp.niehs.nih.gov [ehp.niehs.nih.gov]
- 25. Acute toxicity effects of ethylene glycol on lethal dose 50 (LD50), urine production, and histopathology change renal tubule cell in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 26. Open Veterinary Journal [openveterinaryjournal.com]
- 27. Safety assessment of the pharmacological excipient, diethylene glycol monoethyl ether (DEGEE), using in vitro and in vivo systems - PMC [pmc.ncbi.nlm.nih.gov]
- 28. Subchronic oral toxicity of ethylene glycol monobutyl ether in male rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 29. inchem.org [inchem.org]
- 30. Effects of Ethylene Glycol Monomethyl Ether and Its Metabolite, 2-Methoxyacetic Acid, on Organogenesis Stage Mouse Limbs In Vitro - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Discovery and Enduring Legacy of Ethylene Glycol Ethers: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1594470#discovery-and-history-of-ethylene-glycol-ethers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com